

Proper Disposal of 4-Chloro-N-methylpicolinamide: A Procedural Guide

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Compound of Interest

Compound Name: 4-Chloro-N-methylpicolinamide

Cat. No.: B019266

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The following provides essential safety and logistical information for the proper disposal of **4-Chloro-N-methylpicolinamide**, a compound used in organic synthesis and as an intermediate in the manufacturing of pharmaceuticals.^{[1][2]} Adherence to these guidelines is critical for ensuring laboratory safety and environmental protection.

Immediate Safety Considerations

4-Chloro-N-methylpicolinamide is classified with the signal word "Warning" and is associated with several hazard statements.^{[3][4][5][6]} Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times when handling this chemical. Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.^{[3][4]}

Hazard Identification and Physicochemical Properties

A summary of the key hazard classifications and physical properties of **4-Chloro-N-methylpicolinamide** is provided below.

Property	Data
GHS Hazard Statements	H315: Causes skin irritation.[3][4][6]H319: Causes serious eye irritation.[3][4][6]H335: May cause respiratory irritation.[3][4]H302: Harmful if swallowed.[6][7]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. [3]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]P302+P352: IF ON SKIN: Wash with plenty of water.[8]
Appearance	White to pale-yellow crystalline powder or solid. [5][7][8]
Molecular Formula	C ₇ H ₇ ClN ₂ O[1][6]
Molecular Weight	170.59 g/mol [6]
Melting Point	41-43°C[2]
Boiling Point	317.8 °C (Predicted)[2][7]
Storage Temperature	Room Temperature, sealed in a dry, dark place. [2][5]

Step-by-Step Disposal Protocol

While some safety data sheets do not specify disposal methods, the standard procedure for chlorinated aromatic compounds and laboratory chemicals is to treat them as hazardous waste. [3][4] Do not dispose of this chemical down the drain or in the regular trash.[9][10]

1. Waste Collection and Segregation:

- Solid Waste: Collect surplus **4-Chloro-N-methylpicolinamide** and any grossly contaminated materials (e.g., weighing paper, gloves, bench paper) in a designated, compatible waste container.

- Liquid Waste: If the compound is in solution, collect it in a separate, compatible liquid waste container. Do not mix with other incompatible waste streams.[\[9\]](#) Halogenated solvent wastes should be kept separate from non-halogenated wastes, as disposal costs can differ.[\[10\]](#)
- Avoid Mixing: Do not mix hazardous waste with non-hazardous waste to prevent increasing the volume of hazardous material.[\[10\]](#)

2. Container Management:

- Compatibility: Use a container that is in good condition and chemically compatible with **4-Chloro-N-methylpicolinamide**. The original container can often be used.[\[11\]](#)
- Labeling: Clearly label the waste container with the words "HAZARDOUS WASTE" and list the full chemical name "**4-Chloro-N-methylpicolinamide**" and its approximate concentration or percentage.[\[11\]](#)
- Closure: Keep the waste container securely capped at all times, except when adding waste.[\[9\]](#)[\[11\]](#)

3. Storage:

- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is secure and away from incompatible materials.
- Use secondary containment for liquid waste to prevent spills.[\[9\]](#)

4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or equivalent office to schedule a pickup for the hazardous waste.[\[9\]](#)[\[11\]](#)
- Complete any required waste pickup forms, providing accurate information about the container's contents.[\[11\]](#)

5. Disposal of Empty Containers:

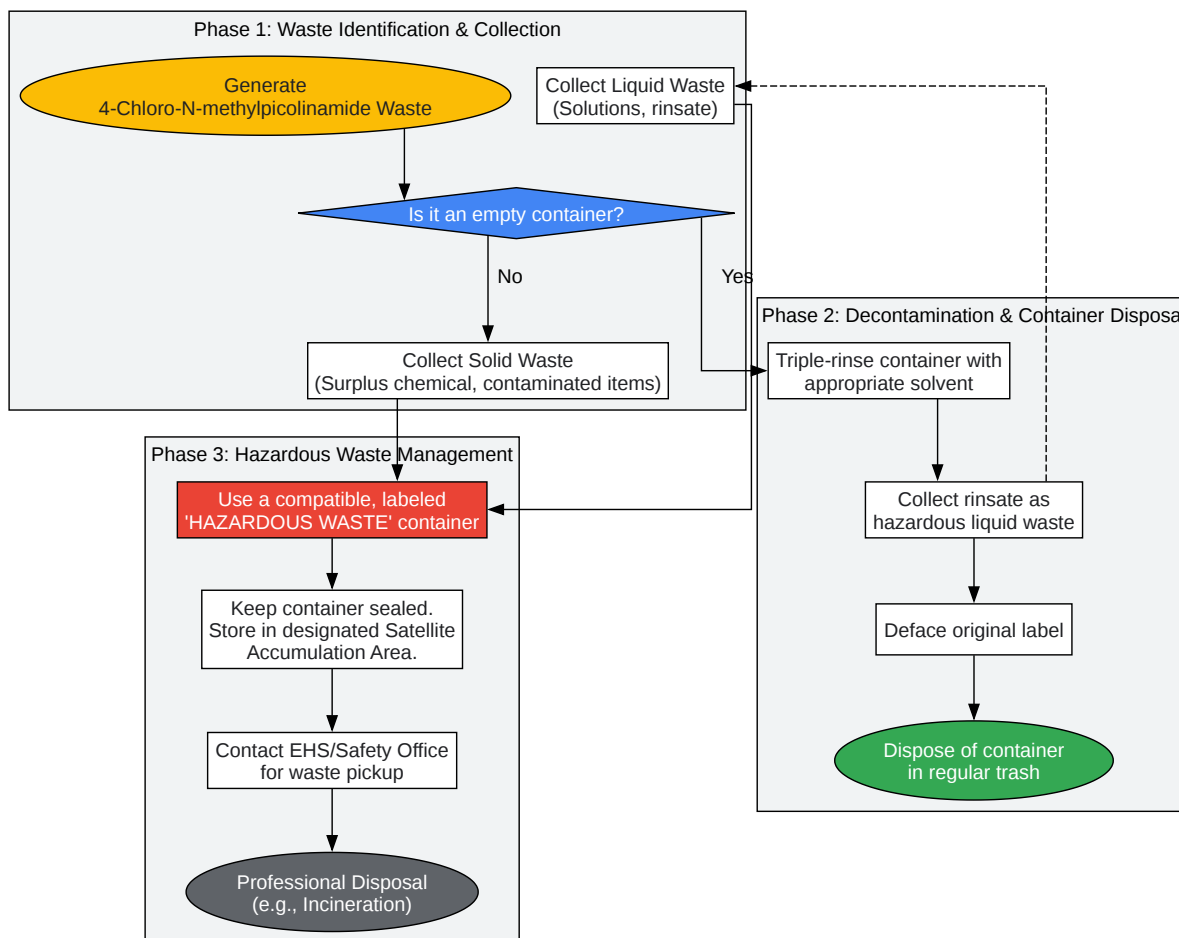
- A container that has held **4-Chloro-N-methylpicolinamide** can be disposed of as regular trash only after it has been properly decontaminated.
- Triple-rinse the empty container with a suitable solvent (e.g., methanol or ethanol).
- Collect the rinseate (the solvent used for rinsing) as hazardous waste and add it to your liquid hazardous waste stream.[\[10\]](#)
- After rinsing, deface or remove the original chemical label. The container can then be disposed of in the regular trash.[\[10\]](#)

6. Spill and Emergency Procedures:

- In case of a spill, evacuate personnel from the immediate area.
- Avoid breathing dust.[\[4\]](#)
- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill and clean it up using an appropriate absorbent material.
- Collect all cleanup materials and the spilled substance in a sealed container and dispose of it as hazardous waste.
- For large spills or if you are unsure how to proceed, contact your EHS office for assistance.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **4-Chloro-N-methylpicolinamide**.



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Caption: Workflow for the disposal of **4-Chloro-N-methylpicolinamide**.

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